

1,2-Dichloronaphthalene material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 1,2-Dichloronaphthalene

Cat. No.: B052898

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1,2-Dichloronaphthalene: A Technical Safety and Handling Guide

This technical guide provides a comprehensive overview of the material safety data for **1,2-Dichloronaphthalene**, designed for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards.

Chemical and Physical Properties

1,2-Dichloronaphthalene is a solid, colorless crystalline substance at room temperature.^[1] It is stable under normal conditions.^[1] Its solubility in water is very low due to its non-polar nature; however, it is moderately soluble in organic solvents such as ethanol, ether, and chloroform.^[1]

Property	Value	Source
Chemical Formula	C ₁₀ H ₆ Cl ₂	[1][2][3][4]
Molecular Weight	197.06 g/mol	[1][2][3][4]
CAS Number	2050-69-3	[2][3][4][5]
Appearance	Colorless crystalline solid	[1]
Density	1.3360 g/cm ³	[1]
Enthalpy of Vaporization	60.7 kJ/mol at 373 K	[4]
Solubility	Poor in water; Moderate in organic solvents	[1]

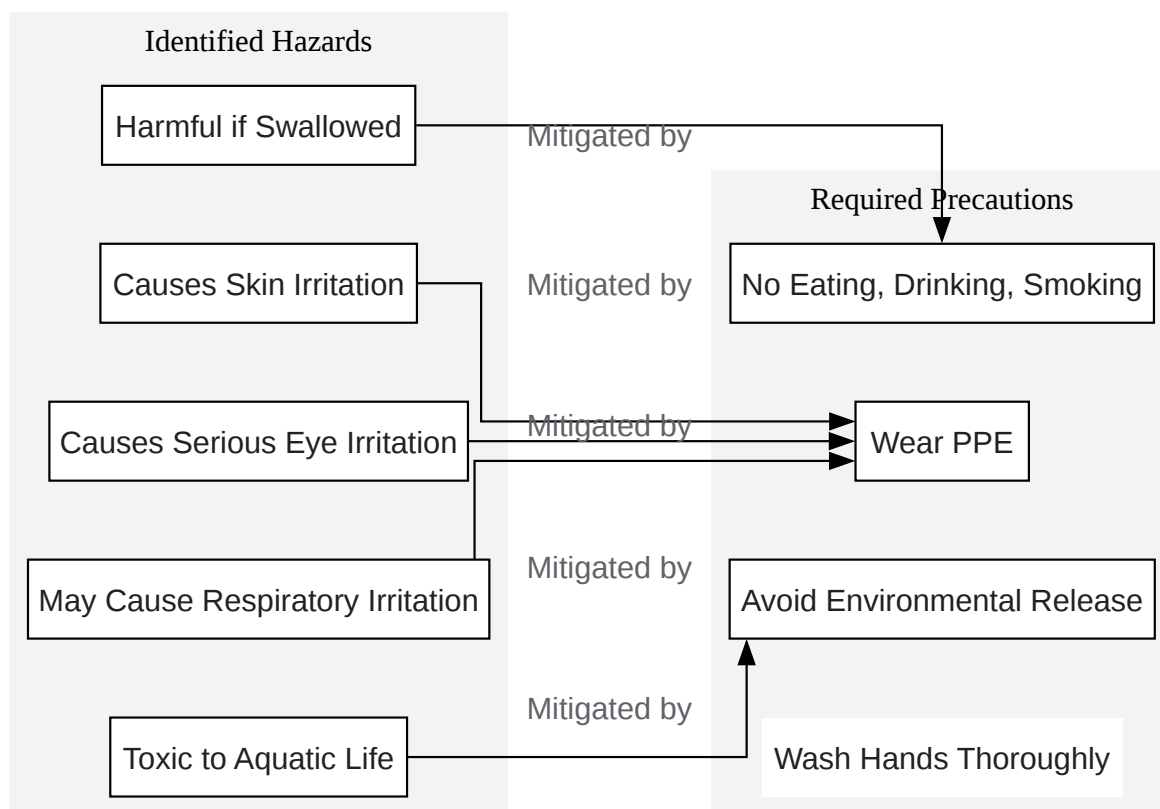
Hazard Identification and Safety Precautions

1,2-Dichloronaphthalene is classified as harmful if swallowed and causes serious eye damage.[6] It is also toxic to aquatic life with long-lasting effects.[6][7]

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[8]
- H410: Very toxic to aquatic life with long lasting effects.

Precautionary Statements: Users should wash hands and any exposed skin thoroughly after handling and avoid eating, drinking, or smoking when using this product.[6][7] It is crucial to avoid release into the environment and to wear protective gloves, clothing, and eye/face protection.[7]



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Hazard and Precautionary Relationship

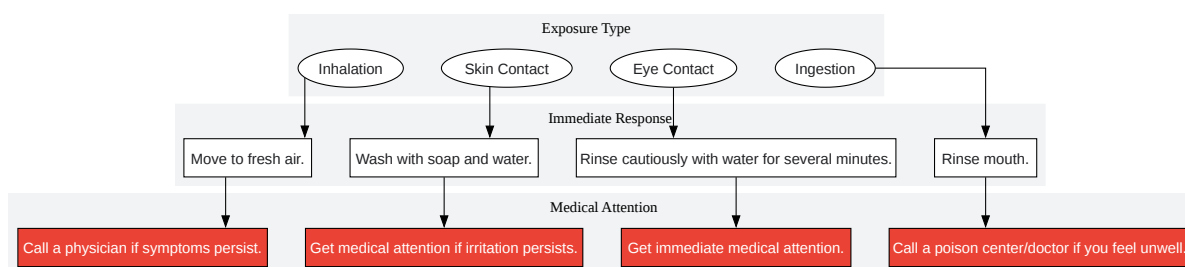
Toxicological Information

Detailed toxicological studies specifically for **1,2-Dichloronaphthalene** are not extensively available in the provided documentation. The primary known toxicological effects are acute toxicity if swallowed and severe eye irritation.[6] It may also cause skin and respiratory irritation.[7] There is no data available to indicate that the product or any of its components present at greater than 0.1% are mutagenic, genotoxic, or carcinogenic.[6]

Effect	Description
Acute Oral Toxicity	Harmful if swallowed.[6][7]
Skin Corrosion/Irritation	Causes skin irritation.[7] Prolonged contact may cause temporary irritation.[6]
Serious Eye Damage/Irritation	Causes serious eye damage.[6][7] Symptoms can include stinging, tearing, redness, swelling, and blurred vision.[6]
Respiratory/Skin Sensitization	Not expected to be a respiratory or skin sensitizer.[6]
Germ Cell Mutagenicity	No data available.[6]
Carcinogenicity	Not classifiable as to carcinogenicity to humans.[6]
Aspiration Hazard	Not considered an aspiration hazard.[6]

First Aid Measures

In the event of exposure to **1,2-Dichloronaphthalene**, the following first aid measures should be taken.



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First Aid Response Workflow

Inhalation: Move the person to fresh air. If symptoms develop or persist, call a physician.[6]

Skin Contact: Wash off with soap and water. If skin irritation develops and persists, get medical attention.[6]

Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[6] Remove contact lenses if present and easy to do so.[6] Continue rinsing and get immediate medical attention.[6]

Ingestion: Rinse mouth.[6] If vomiting occurs, keep the head low to prevent stomach contents from entering the lungs.[6] Call a poison center or doctor if you feel unwell.[6]

Handling, Storage, and Disposal

Handling: Use in a well-ventilated area and wear appropriate personal protective equipment.[6] [7] Avoid breathing dust, fume, gas, mist, vapors, or spray.[7] Do not get this material in contact with eyes, on skin, or on clothing.[6][7]

Storage: Store in a dry, cool, and well-ventilated place in the original, tightly closed container.[6]
[7] Store away from incompatible materials.[6]

Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[6] Avoid release to the environment as it is toxic to aquatic life with long-lasting effects.[6][7]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited in the safety data sheets are not provided in these documents. The information presented is a summary of results from standardized testing. For detailed methodologies, it would be necessary to consult the primary toxicological studies, which are not referenced in the available MSDS/SDS.

Incompatible Materials

While specific incompatible materials are not extensively listed in all provided documents, general safe chemical storage practices should be followed.[9] It is advisable to store **1,2-Dichloronaphthalene** away from strong oxidizing agents. Always consult the specific safety data sheet from the supplier for a comprehensive list of incompatible materials.[6]

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